

# Navigating the Safety Profile of Benzyl-PEG2-CH<sub>2</sub>COOH: A Technical Guide

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## Compound of Interest

Compound Name: *Benzyl-PEG2-CH<sub>2</sub>COOH*

Cat. No.: *B1589345*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the available safety, handling, and Material Safety Data Sheet (MSDS) information for **Benzyl-PEG2-CH<sub>2</sub>COOH** (CAS No. 91842-53-4), a bifunctional linker commonly utilized in the synthesis of Proteolysis Targeting Chimeras (PROTACs). Due to the limited availability of a comprehensive, publicly accessible MSDS for this specific compound, this guide synthesizes information from available data on structurally similar compounds and general best practices for handling PEGylated carboxylic acids in a laboratory setting. Researchers must exercise caution and supplement this information with their institution's specific safety protocols.

## Compound Identification and Properties


Property	Value	Source
Chemical Name	3-(2-(2-(benzyloxy)ethoxy)ethoxy)propanoic acid	-
CAS Number	91842-53-4	Multiple
Molecular Formula	C <sub>13</sub> H <sub>18</sub> O <sub>5</sub>	Multiple
Molecular Weight	254.28 g/mol	Multiple
Appearance	Liquid	MedChemExpress
Density	1.163 ± 0.06 g/cm <sup>3</sup>	MedChemExpress
Melting Point	Not available	-
Boiling Point	Not available	-
Flash Point	Not available	-
Solubility	Soluble in DMSO and DMF	BroadPharm
Storage Temperature	2-8°C (Short-term), -20°C (Long-term, Powder)	Sigma-Aldrich, DC Chemicals

## Hazard Identification and Safety Precautions

While a specific hazard profile for **Benzyl-PEG2-CH<sub>2</sub>COOH** is not readily available, data for the structurally similar compound 3-(2-(benzyloxy)ethoxy)propanoic acid (CAS No. 91555-65-6) suggests the following potential hazards:

Hazard Statement	GHS Classification	Precautionary Measures
H302: Harmful if swallowed	Acute Tox. 4	Do not eat, drink or smoke when using this product. Wash hands thoroughly after handling.
H315: Causes skin irritation	Skin Irrit. 2	Wear protective gloves. Wash contaminated skin thoroughly after handling.
H319: Causes serious eye irritation	Eye Irrit. 2	Wear eye protection/face protection. IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
H335: May cause respiratory irritation	STOT SE 3	Avoid breathing dust/fume/gas/mist/vapors/spray. Use only outdoors or in a well-ventilated area.

GHS Pictogram:

 alt text

## Toxicological and Ecotoxicological Data

Comprehensive toxicological and ecotoxicological data for **Benzyl-PEG2-CH2COOH** are not publicly available.

Data Point	Value
LD50	Not available
LC50	Not available
Ecotoxicity	Not available

Given the lack of data, this compound should be handled as a potentially hazardous substance, and exposure should be minimized.

## Experimental Protocols: Safe Handling and Storage

The following protocols are based on best practices for handling PEGylated carboxylic acids in a research laboratory.

### Personal Protective Equipment (PPE)

A risk assessment should be conducted before handling. The following PPE is recommended:

- Eye Protection: Chemical safety goggles or a face shield.
- Hand Protection: Chemically resistant gloves (e.g., nitrile). Gloves should be changed immediately if contaminated.
- Body Protection: A laboratory coat is mandatory. For larger quantities, a chemical-resistant apron may be necessary.

### General Handling Procedures

- Ventilation: All work with **Benzyl-PEG2-CH<sub>2</sub>COOH**, especially when handling the neat liquid or preparing solutions, should be conducted in a certified chemical fume hood to minimize inhalation exposure.
- Weighing: As a liquid, direct weighing can be performed in a fume hood.
- Solution Preparation: Prepare stock solutions using a water-miscible organic solvent such as dimethylsulfoxide (DMSO) or dimethylformamide (DMF).
- Inert Atmosphere: For long-term storage of stock solutions, it is advisable to cap the vial with a septum and use a syringe for removal to minimize exposure to air and moisture.

### Storage

- Short-term: Store at 2-8°C in a tightly sealed container.
- Long-term (as powder, if applicable): Store desiccated at -20°C.

- Incompatibilities: Store away from strong oxidizing agents.

## Spill Management

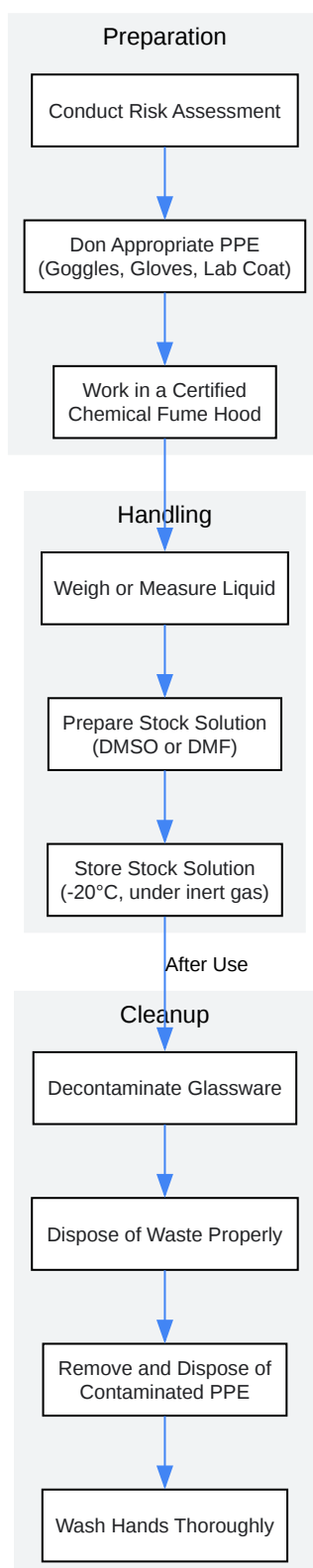
- In the event of a spill, absorb the material with an inert absorbent (e.g., vermiculite, sand).
- Collect the absorbed material into a sealed, appropriately labeled container for disposal as hazardous waste.
- Ventilate the area and thoroughly clean the spill site.

## Disposal

- Dispose of waste in accordance with local, state, and federal regulations.
- Liquid Waste: Solutions containing **Benzyl-PEG2-CH<sub>2</sub>COOH** should be collected in a dedicated, leak-proof, and clearly labeled hazardous liquid waste container.
- Solid Waste: Contaminated PPE and other solid materials should be placed in a labeled, sealable hazardous waste container.

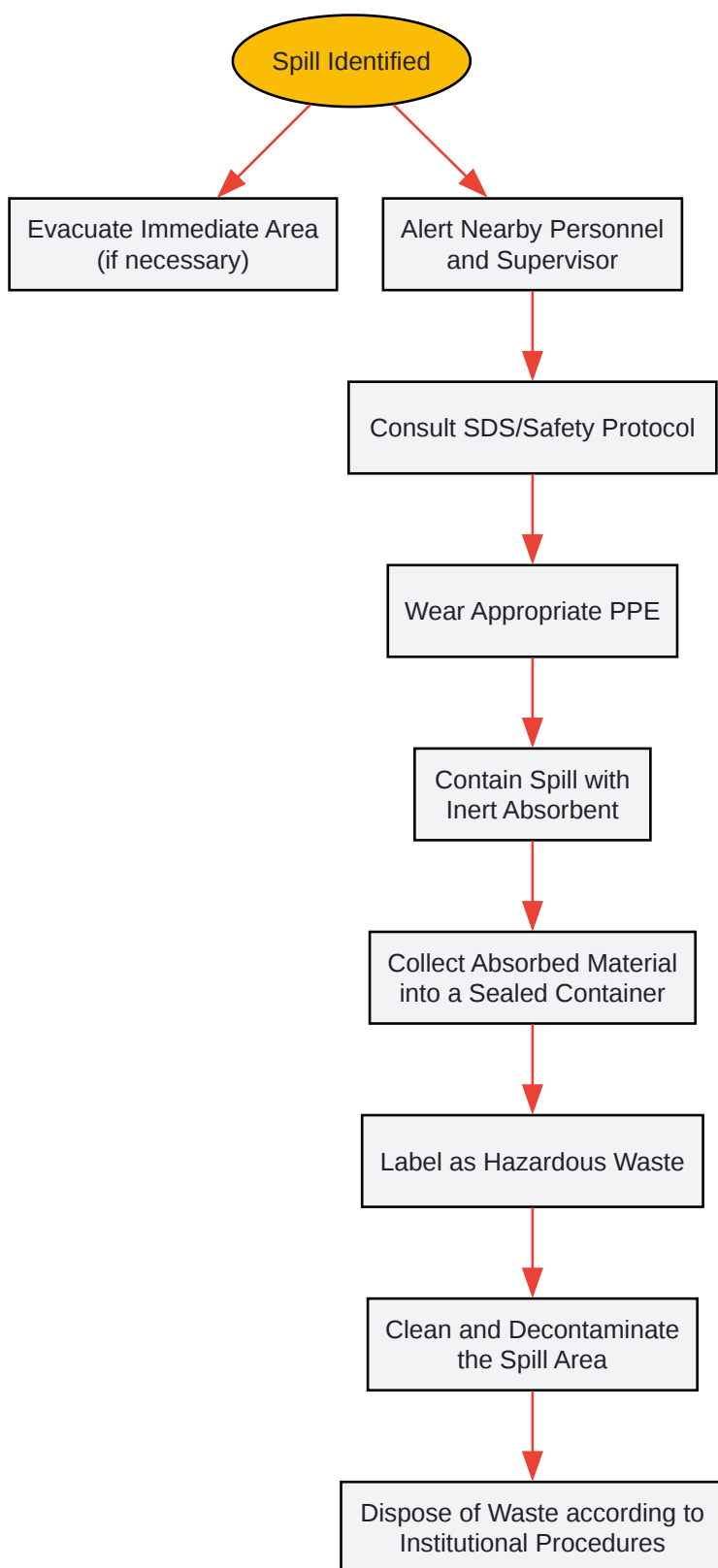
## Visualized Workflows

The following diagrams illustrate the recommended workflows for handling and disposal of **Benzyl-PEG2-CH<sub>2</sub>COOH**.



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### Standard Handling Workflow



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### Spill Response Protocol

## First Aid Measures

The following first-aid measures are based on general procedures for handling chemicals with similar hazard classifications.

Exposure Route	First Aid Measures
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.
Skin Contact	Immediately wash the affected area with soap and plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek medical attention if irritation persists.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention.

## Fire-Fighting Measures

- **Suitable Extinguishing Media:** Use water spray, carbon dioxide, dry chemical powder, or appropriate foam.
- **Specific Hazards Arising from the Chemical:** Emits toxic fumes under fire conditions.
- **Protective Equipment for Firefighters:** Wear self-contained breathing apparatus and full protective gear.



Disclaimer: This document is intended for informational purposes only and is not a substitute for a formal Material Safety Data Sheet (MSDS). The information provided is based on available data for similar compounds and general laboratory safety practices. All users of **Benzyl-PEG2-CH<sub>2</sub>COOH** are responsible for conducting their own risk assessments and adhering to the safety protocols established by their institution.

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